

# 4,5-Dichloro-2-nitroaniline molecular structure and weight

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## Compound of Interest

Compound Name: 4,5-Dichloro-2-nitroaniline

Cat. No.: B146558

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An In-depth Technical Guide to **4,5-Dichloro-2-nitroaniline**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **4,5-dichloro-2-nitroaniline**, a key chemical intermediate in the synthesis of various dyes, agrochemicals, and pharmaceutical agents.<sup>[1][2]</sup> It details the compound's molecular structure, physicochemical properties, experimental protocols for its synthesis, and its known applications.

## Molecular Structure and Chemical Identity

**4,5-Dichloro-2-nitroaniline** is an aromatic halogenated organic compound.<sup>[1]</sup> Its structure consists of an aniline core substituted with two chlorine atoms at the 4 and 5 positions and a nitro group at the 2 position relative to the amino group.<sup>[1]</sup> At room temperature, it presents as a pale yellow to yellow crystalline solid, which may have a faint, characteristic odor.<sup>[1]</sup>

```
// Benzene ring nodes C1 [label="C"]; C2 [label="C"]; C3 [label="C"]; C4 [label="C"]; C5
[label="C"]; C6 [label="C"];  
  
// Substituent nodes N_amino [label=2>]; N_nitro [label=+>]; O1_nitro [label=->]; O2_nitro
[label="O"]; Cl4 [label="Cl"]; Cl5 [label="Cl"]; H3 [label="H"]; H6 [label="H"];  
  
// Benzene ring structure C1 -> C2 [style=solid]; C2 -> C3 [style=double]; C3 -> C4 [style=solid];
C4 -> C5 [style=double]; C5 -> C6 [style=solid]; C6 -> C1 [style=double];
```

```
// Substituents attached to the ring C1 -> N_amino; C2 -> N_nitro; C4 -> Cl4; C5 -> Cl5; C3 -> H3; C6 -> H6;  
  
// Nitro group structure N_nitro -> O1_nitro; N_nitro -> O2_nitro [style=double];  
  
// Node styling C1, C2, C3, C4, C5, C6 [fontcolor="#202124"]; N_amino, N_nitro, O1_nitro,  
O2_nitro, Cl4, Cl5, H3, H6 [fontcolor="#202124"]; } caption: "2D Molecular Structure of 4,5-Dichloro-2-nitroaniline"
```

## Physicochemical and Computed Properties

The properties of **4,5-dichloro-2-nitroaniline** are summarized below. The compound is generally stable under normal atmospheric conditions.[\[1\]](#) It exhibits limited solubility in water but is more soluble in organic solvents like ethanol, acetone, and dimethylformamide.[\[1\]](#)

Property	Value	Source(s)
Identifiers		
CAS Number	6641-64-1	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
EC Number	229-657-3	<a href="#">[6]</a> <a href="#">[7]</a>
IUPAC Name	4,5-dichloro-2-nitroaniline	<a href="#">[5]</a>
Molecular Formula	C <sub>6</sub> H <sub>4</sub> Cl <sub>2</sub> N <sub>2</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[6]</a>
SMILES	C1=C(C(=CC(=C1Cl)Cl)--INVALID-LINK--[O-])N	<a href="#">[5]</a>
InChIKey	FSGTULQLEVAYRS-UHFFFAOYSA-N	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[8]</a>
Physical Properties		
Molecular Weight	207.01 g/mol (or 207.014 g/mol )	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[8]</a>
Appearance	Light yellow to yellow crystalline solid/powder	<a href="#">[1]</a> <a href="#">[9]</a>
Melting Point	177-179 °C	<a href="#">[7]</a> <a href="#">[9]</a>
Computed Properties		
Monoisotopic Mass	205.9649828 Da	<a href="#">[1]</a> <a href="#">[5]</a>
Topological Polar Surface Area	71.8 Å <sup>2</sup>	<a href="#">[1]</a> <a href="#">[5]</a>
Hydrogen Bond Acceptor Count	3	<a href="#">[1]</a>
Complexity	185	<a href="#">[1]</a> <a href="#">[5]</a>

## Synthesis and Experimental Protocols

**4,5-Dichloro-2-nitroaniline** is primarily a manufactured compound for industrial applications and is not known to occur naturally in significant amounts.[\[1\]](#) Its synthesis was first developed in the early 20th century.[\[1\]](#) Several synthetic routes are known, with a common industrial

method involving the reaction of 2,4,5-trichloronitrobenzene with ammonia in a solvent.[1][2]  
[10]

## Protocol: Synthesis from 2,4,5-Trichloronitrobenzene

This protocol is based on a patented industrial process for the preparation of **4,5-dichloro-2-nitroaniline**.[2][10] The method involves the nucleophilic aromatic substitution of a chlorine atom on the 2,4,5-trichloronitrobenzene ring with an amino group from ammonia.

Reaction Scheme: 2,4,5-Trichloronitrobenzene + NH<sub>3</sub> → **4,5-Dichloro-2-nitroaniline** + HCl

### Methodology:

- Reaction Setup: A high-pressure reactor, such as a stainless-steel autoclave equipped with a gas inlet and stirring mechanism, is charged with 2,4,5-trichloronitrobenzene and an inert solvent (e.g., chlorobenzene).[2]
- Ammoniation: Ammonia is introduced into the reactor in a molar excess, typically ranging from 200 to 3000 mole percent relative to the 2,4,5-trichloronitrobenzene.[2][10]
- Heating and Pressurization: The sealed reactor is heated to a temperature between 150°C and 220°C (preferably 170°C to 190°C).[10] The reaction is conducted under the pressure generated by the solvent and ammonia at these temperatures.
- Reaction Monitoring: The progress of the reaction can be monitored using High-Performance Liquid Chromatography (HPLC) to determine the consumption of the starting material and the formation of the product.[2]
- Product Isolation: Upon completion, the reaction mixture is cooled, leading to the precipitation of the product suspension. The suspension is mixed with water.[2]
- Purification: The solvent (chlorobenzene) is removed by distillation with water. The resulting solid product, a red-brown granule, is then filtered and dried.[2] This process yields **4,5-dichloro-2-nitroaniline** with high purity (e.g., ~94%) and in high yield (e.g., ~98.5%).[2]

// Nodes start [label="Start Materials:\n- 2,4,5-Trichloronitrobenzene\n- Ammonia (200-3000 mol%)\n- Inert Solvent (e.g., Chlorobenzene)", fillcolor="#FFFFFF", shape=folder]; reactor

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monitoring [label="Monitor Progress via HPLC", fillcolor="#FBBC05", fontcolor="#202124"];
cooling [label="Cool Mixture to Precipitate Product", fillcolor="#34A853", fontcolor="#FFFFFF"];
isolation [label="Mix with Water & Distill Solvent", fillcolor="#4285F4", fontcolor="#FFFFFF"];
purification [label="Filter and Dry Solid Product", fillcolor="#FBBC05", fontcolor="#202124"];
product [label="Final Product:\n4,5-Dichloro-2-nitroaniline\n(>98% Yield, >93% Purity)", fillcolor="#FFFFFF", shape=ellipse];

// Edges (Workflow) start -> reactor; reactor -> reaction [label="Seal Reactor"]; reaction ->
monitoring [label="During Reaction"]; monitoring -> reaction [style=dashed, label="Continue
until complete"]; reaction -> cooling [label="Upon Completion"]; cooling -> isolation; isolation ->
purification; purification -> product; } caption: "Industrial Synthesis Workflow for 4,5-Dichloro-2-nitroaniline"
```

## Applications and Biological Relevance

**4,5-Dichloro-2-nitroaniline** is a versatile intermediate with significant applications in several industrial and research fields.

- Dye Synthesis: It serves as a precursor for the production of various specialty dyes.[\[1\]](#)
- Pharmaceutical and Agrochemical Industries: The compound is an important building block in the synthesis of active pharmaceutical ingredients (APIs) and crop protection agents.[\[2\]](#)
- Biological Activity: Research has shown that **4,5-dichloro-2-nitroaniline** can act as an uncoupler of oxidative phosphorylation in ciliates.[\[11\]](#) This mechanism disrupts the process of ATP synthesis in mitochondria.

## Safety and Handling

**4,5-Dichloro-2-nitroaniline** is considered moderately toxic upon ingestion, inhalation, or dermal contact.[\[1\]](#) It is classified as harmful if swallowed, in contact with skin, or if inhaled, and may cause skin and serious eye irritation.[\[5\]](#)[\[6\]](#)

- GHS Hazard Statements: H300 (Fatal if swallowed), H310 (Fatal in contact with skin), H330 (Fatal if inhaled).[\[5\]](#) Note that classifications may vary by supplier.[\[5\]](#)

- Handling: Due to its potential toxicity, it should be handled with caution in a well-ventilated area using appropriate personal protective equipment (PPE), including gloves, safety goggles, and respiratory protection.[1][7]
- Storage: The compound should be stored in a cool, dry, and well-ventilated location in a tightly sealed container.[1][6]

## Spectral Data

Characterization of **4,5-dichloro-2-nitroaniline** is supported by various spectroscopic techniques. The National Institute of Standards and Technology (NIST) provides reference spectra for this compound, which are invaluable for analytical confirmation.

- Infrared (IR) Spectrum: Available through the NIST Chemistry WebBook.[4]
- Mass Spectrum (Electron Ionization): Available through the NIST Chemistry WebBook.[3][12]

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## References

- 1. Page loading... [wap.guidechem.com]
- 2. WO1991000261A1 - Process for preparing 4,5-dichloro-2-nitroaniline - Google Patents [patents.google.com]
- 3. 4,5-Dichloro-2-nitroaniline [webbook.nist.gov]
- 4. 4,5-Dichloro-2-nitroaniline [webbook.nist.gov]
- 5. 4,5-Dichloro-2-nitroaniline | C6H4Cl2N2O2 | CID 81149 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. dcfinechemicals.com [dcfinechemicals.com]
- 7. 4,5-Dichloro-2-nitroaniline 96 6641-64-1 [sigmaaldrich.com]
- 8. 4,5-Dichloro-2-nitroaniline [webbook.nist.gov]

- 9. 4,5-Dichloro-2-nitroaniline | 6641-64-1 [chemicalbook.com]
- 10. DE3922036A1 - METHOD FOR PRODUCING 4,5-DICHLOR-2-NITRO-ANILINE - Google Patents [patents.google.com]
- 11. 4,5-Dichloro-2-nitroaniline | 6641-64-1 | FD00141 [biosynth.com]
- 12. 4,5-Dichloro-2-nitroaniline [webbook.nist.gov]
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